

FR295389: Application Notes and Protocols for Microbiological Research

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Compound of Interest

Compound Name: FR295389

CAS No.: 1019207-72-7

Cat. No.: B607548

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Introduction

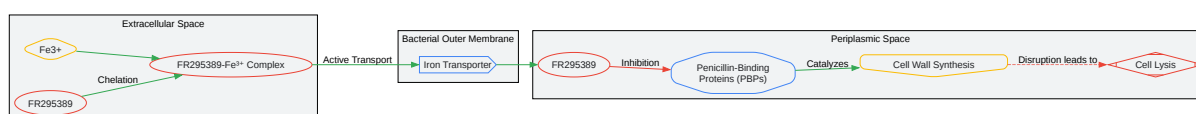
FR295389 is a novel dihydroimidazopyrazolium cephalosporin antibiotic with a unique mechanism of action against challenging multi-drug resistant Gram-negative bacteria. Notably, it demonstrates significant activity against strains producing IMP-type metallo- β -lactamases (MBLs), which are a growing clinical concern due to their ability to hydrolyze most β -lactam antibiotics, including carbapenems. This document provides detailed application notes and experimental protocols for the use of **FR295389** in a microbiology laboratory setting.

Mechanism of Action

FR295389 possesses a catechol group, which facilitates its entry into Gram-negative bacteria through a "Trojan horse" mechanism. The catechol moiety chelates ferric iron (Fe^{3+}), allowing the compound to be actively transported across the outer membrane via the bacterium's own iron uptake systems. Once in the periplasmic space, **FR295389** acts as a typical cephalosporin by inhibiting penicillin-binding proteins (PBPs), which are essential enzymes for bacterial cell

wall synthesis. This disruption of peptidoglycan synthesis ultimately leads to cell lysis and bacterial death.

A key characteristic of **FR295389** is its stability against hydrolysis by IMP-type metallo- β -lactamases. Kinetic studies have indicated that **FR295389** is a poor substrate for these enzymes, allowing it to maintain its antibacterial activity in the presence of MBL-producing bacteria.



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Caption: Mechanism of action of **FR295389**.

Antibacterial Spectrum and Activity

FR295389 exhibits potent antibacterial activity primarily against Gram-negative bacteria, including multidrug-resistant strains. Its efficacy against IMP-type metallo- β -lactamase-producing *Pseudomonas aeruginosa* is a significant feature.

Quantitative Data: In Vitro Activity of **FR295389**

The following table summarizes the minimum inhibitory concentration (MIC) values of **FR295389** against clinical isolates of IMP-type MBL-producing *Pseudomonas aeruginosa*.

Organism	Number of Isolates	MIC ₅₀ (µg/mL)	MIC ₉₀ (µg/mL)
IMP-type MBL-producing <i>Pseudomonas aeruginosa</i>	21	8.0	32

Experimental Protocols

Preparation of FR295389 Stock Solutions

Note: As there is no publicly available Material Safety Data Sheet (MSDS) for **FR295389**, it is recommended to handle the compound with care, using appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses. The following is a general protocol for preparing stock solutions of cephalosporin antibiotics and should be adapted based on the specific characteristics of **FR295389** if provided by the supplier.

Materials:

- **FR295389** powder
- Sterile, nuclease-free water or a suitable organic solvent (e.g., DMSO), depending on solubility
- Sterile, conical centrifuge tubes or vials
- Vortex mixer
- Sterile filters (0.22 µm) and syringes

Procedure:

- Determine the desired concentration of the stock solution (e.g., 10 mg/mL or 100 mM).
- Aseptically weigh the required amount of **FR295389** powder in a sterile microcentrifuge tube.
- Add a small volume of the appropriate sterile solvent to the tube.

- Vortex thoroughly to dissolve the powder completely. Gentle warming may be required for some compounds, but the stability of **FR295389** to heat should be considered.
- Once dissolved, add the solvent to reach the final desired volume.
- Sterile-filter the stock solution using a 0.22 µm syringe filter into a sterile, labeled tube.
- Prepare aliquots of the stock solution to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C or -80°C for long-term storage. The stability of **FR295389** in solution should be determined empirically.

Antimicrobial Susceptibility Testing (AST) - Broth Microdilution Method

This protocol is based on the Clinical and Laboratory Standards Institute (CLSI) guidelines for broth microdilution.

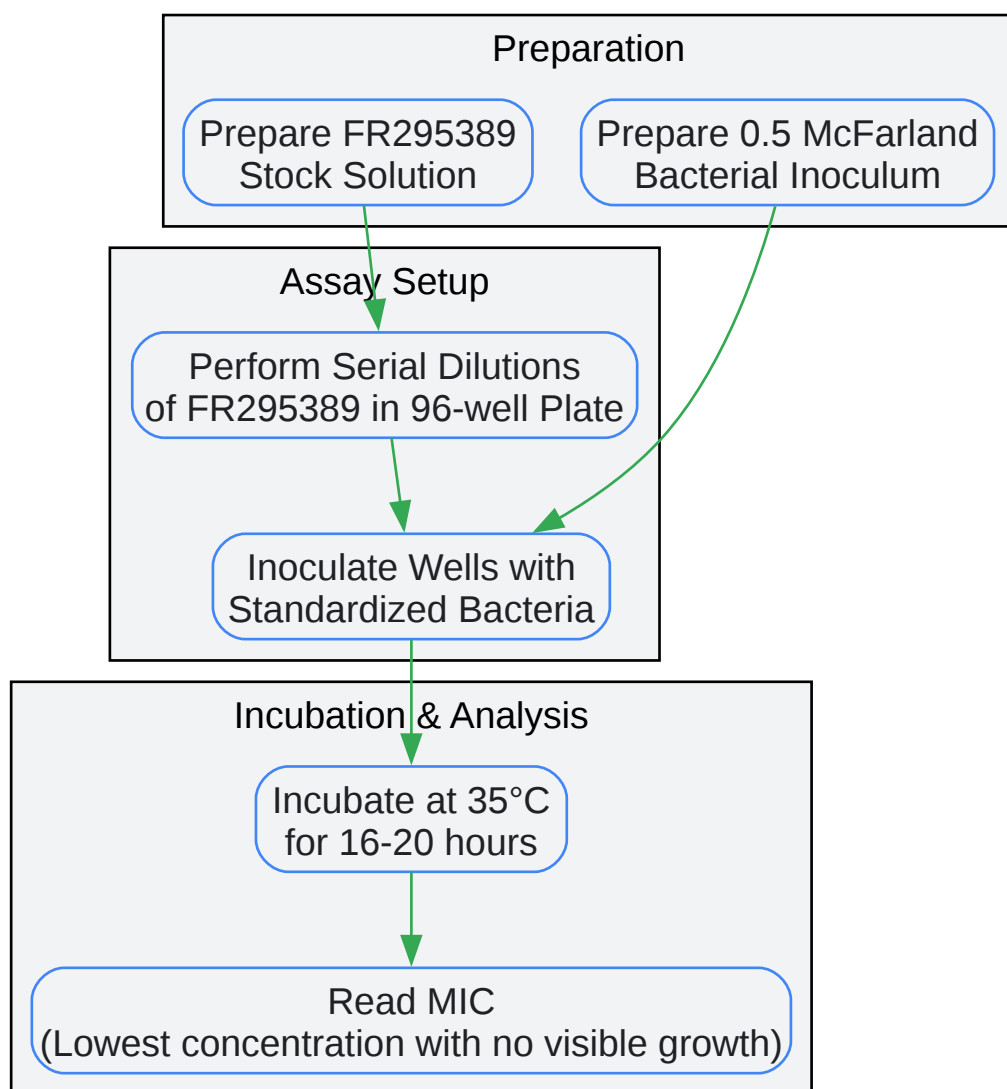
Materials:

- **FR295389** stock solution
- Cation-adjusted Mueller-Hinton Broth (CAMHB)
- Sterile 96-well microtiter plates
- Bacterial inoculum standardized to 0.5 McFarland turbidity
- Multichannel pipette
- Plate reader (optional) or visual inspection

Procedure:

- Prepare Serial Dilutions:
 - Dispense 50 µL of CAMHB into wells 2-12 of a 96-well plate.

- Add 100 µL of the appropriate working concentration of **FR295389** (prepared from the stock solution) to well 1.
- Perform a 2-fold serial dilution by transferring 50 µL from well 1 to well 2, mixing, and then transferring 50 µL from well 2 to well 3, and so on, until well 11. Discard 50 µL from well 11. Well 12 will serve as the growth control (no antibiotic).
- Inoculum Preparation:
 - Prepare a bacterial suspension equivalent to a 0.5 McFarland standard in sterile saline or broth.
 - Dilute the suspension to achieve a final inoculum concentration of approximately 5×10^5 CFU/mL in the wells.
- Inoculation:
 - Inoculate each well with the standardized bacterial suspension.
- Incubation:
 - Incubate the plates at $35 \pm 2^\circ\text{C}$ for 16-20 hours in ambient air.
- Reading Results:
 - The Minimum Inhibitory Concentration (MIC) is the lowest concentration of **FR295389** that completely inhibits visible growth of the organism. This can be determined by visual inspection or by using a plate reader.



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Caption: General workflow for Antimicrobial Susceptibility Testing.

Safety and Handling

- General Precautions: As with any chemical compound, handle **FR295389** in a well-ventilated area. Avoid inhalation of dust and contact with skin and eyes.
- Personal Protective Equipment (PPE): Wear appropriate PPE, including a lab coat, gloves, and safety glasses.

- **Storage:** Store **FR295389** powder in a cool, dry, and dark place. Stock solutions should be stored frozen as described in the protocol.
- **Disposal:** Dispose of waste materials containing **FR295389** according to local, state, and federal regulations for chemical waste.

Conclusion

FR295389 represents a promising new cephalosporin with a valuable activity profile against multidrug-resistant Gram-negative pathogens, particularly those producing IMP-type metallo- β -lactamases. The provided protocols offer a foundation for researchers to investigate its antibacterial properties further. It is essential to adhere to standard microbiological practices and safety precautions when working with this compound.

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